

Application Notes and Protocols: ML385

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: ML380

Cat. No.: B10763788

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Introduction

ML385 is a potent and selective inhibitor of the Nuclear factor erythroid 2-related factor 2 (Nrf2) transcription factor, with an IC₅₀ of 1.9 μ M.^{[1][2]} It functions by blocking the transcriptional activity of Nrf2, thereby inhibiting the expression of its downstream target genes.^{[3][4]} This inhibitory action makes ML385 a valuable tool for studying cellular responses to oxidative stress and for investigating the therapeutic potential of Nrf2 inhibition in diseases such as cancer.^{[2][5]} Proper handling, including correct solubilization and storage, is critical to ensure the compound's efficacy and the reproducibility of experimental results. These application notes provide detailed information and protocols for the use of ML385, with a specific focus on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Data Presentation

Table 1: Solubility of ML385 in DMSO

Solubility Value	Molar Equivalent	Source / Vendor	Notes
>25 mg/mL	>48.87 mM	Abcam	Sonication is recommended. Need ultrasonic; use newly opened DMSO as it is hygroscopic.[1] Moisture-absorbing DMSO reduces solubility; use fresh DMSO.[6] Results in a clear solution.[3]
50 mg/mL	97.73 mM	TargetMol	
25 mg/mL	48.87 mM	MedchemExpress	
20 mg/mL to 100 mg/mL	39.09 mM to 195.46 mM	Selleck Chemicals	
10 mg/mL	19.55 mM	Sigma-Aldrich	

Molecular Weight of ML385: 511.59 g/mol [2][3][6]

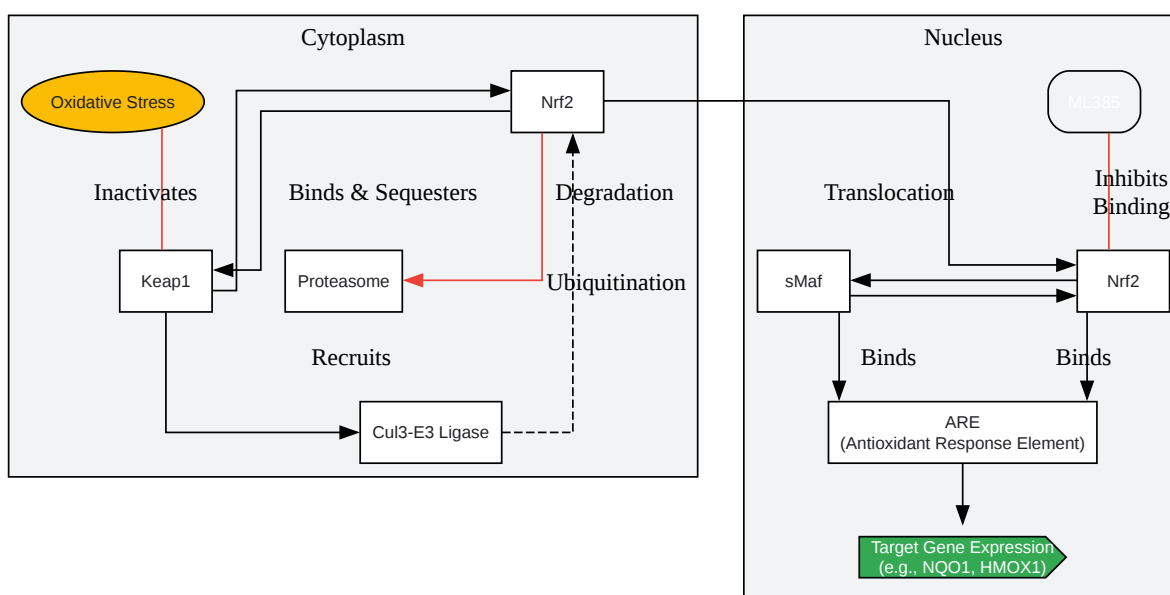
Table 2: Stability and Storage of ML385

Form	Storage Temperature	Duration	Source / Vendor Recommendations
Solid Powder	-20°C	3 years	MedchemExpress, TargetMol[1][2]
4°C	2 years	MedchemExpress[1]	MedchemExpress, TargetMol[1][2]
2-8°C	Not specified	Sigma-Aldrich[3]	
In DMSO	-80°C	1 to 2 years	
-20°C	1 year	MedchemExpress[1]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[1][7] If a solution in DMSO is stored at -20°C for over a month, its efficacy should be re-verified.[7]

Signaling Pathway and Mechanism of Action

ML385 is a specific inhibitor of the Nrf2 pathway. Under normal conditions, Nrf2 is kept in the cytoplasm by its repressor protein, Keap1, which facilitates its degradation. Upon exposure to oxidative stress, Keap1 is modified, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, initiating their transcription. ML385 is understood to directly interact with the Nrf2 protein, specifically the Neh1 domain, which is responsible for dimerization with Maf proteins.[3][4] This interaction blocks the transcriptional activity of Nrf2, leading to a reduction in the expression of antioxidant and cytoprotective genes.[4]



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Caption: Nrf2 signaling pathway and inhibition by ML385.

Experimental Protocols

Protocol 1: Preparation of a Concentrated ML385 Stock Solution in DMSO

This protocol describes the preparation of a 25 mg/mL (48.87 mM) stock solution.

Materials:

- ML385 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)[1][6]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Bath sonicator

Procedure:

- Equilibration: Allow the vial of ML385 powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of ML385 powder in a suitable tube. For example, weigh 5 mg of ML385.
- Solvent Addition: Add the calculated volume of DMSO to achieve the target concentration. To make a 25 mg/mL solution with 5 mg of ML385, add 200 µL of DMSO.
 - Calculation: $\text{Volume (mL)} = \text{Mass (mg)} / \text{Concentration (mg/mL)}$
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the vial in a bath sonicator for 10-15 minutes.[1][2] Visually inspect the solution to ensure it is clear and free of particulates.[3]

- Sterilization (Optional): If required for sterile cell culture applications, the stock solution can be sterilized by filtering through a 0.22 μm DMSO-compatible syringe filter.

Protocol 2: Storage and Handling of ML385 Stock Solutions

Procedure:

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the concentrated stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials or microcentrifuge tubes.[\[7\]](#)
- Long-Term Storage: For long-term stability, store the aliquots at -80°C for up to two years.[\[1\]](#)
[\[2\]](#)
- Short-Term Storage: For shorter periods, storage at -20°C for up to one year is also acceptable.[\[1\]](#)
- Thawing: When ready to use, thaw a single aliquot at room temperature. Avoid repeated warming and cooling of the same aliquot.

Protocol 3: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution for use in cell culture experiments.

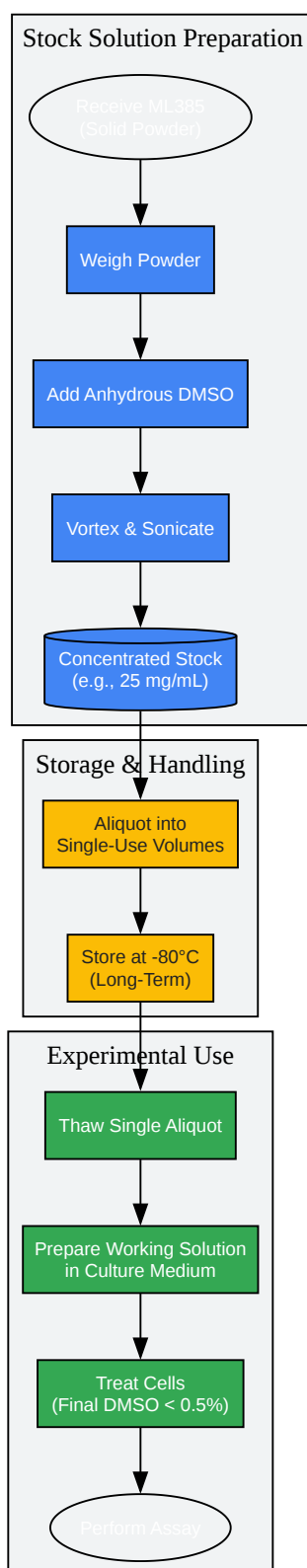
Procedure:

- Thaw Stock: Thaw one aliquot of the concentrated ML385 DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution directly into the cell culture medium to achieve the desired final concentrations for your experiment (e.g., 1 μM to 25 μM).[\[2\]](#)

- **Control DMSO Concentration:** It is critical to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%.[\[7\]](#)
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO (without ML385) to the culture medium. This is essential to distinguish the effects of the compound from any potential off-target effects of the solvent.[\[8\]](#)
- **Immediate Use:** It is recommended to prepare working solutions fresh for each experiment and use them immediately.[\[1\]](#)

Experimental Workflow Visualization

The following diagram illustrates the general workflow from receiving the solid compound to its application in a cell-based assay.



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Caption: Workflow for ML385 solution preparation and use.

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